

Proper Disposal Procedures: 5-Chloro-8-iodoquinoline[1]

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Compound of Interest

Compound Name: 5-Chloro-8-iodoquinoline

CAS No.: 859958-87-5

Cat. No.: B1511515

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Chemical Identity & Hazard Profile

Before initiating disposal, verify the chemical identity to distinguish it from structural analogs (e.g., Clioquinol). This compound is a halogenated heteroaromatic scaffold used primarily as a synthesis intermediate.

Property	Specification
Chemical Name	5-Chloro-8-iodoquinoline
CAS Number	859958-87-5
Molecular Formula	C ₉ H ₅ ClIN
Molecular Weight	289.50 g/mol
Physical State	Solid (Powder/Crystalline)
Waste Classification	Halogenated Organic (Non-specific source)

Critical Hazard Assessment

- Toxicological: Likely irritant to eyes, skin, and respiratory tract.[2] Potential acute toxicity if swallowed.

- Environmental: High potential for aquatic toxicity due to the halogenated quinoline core. Do not release into sink or sewer systems.
- Combustion Products: Thermal decomposition releases toxic Hydrogen Chloride (HCl), Hydrogen Iodide (HI), and Nitrogen Oxides (NO_x).

Pre-Disposal Handling & Segregation

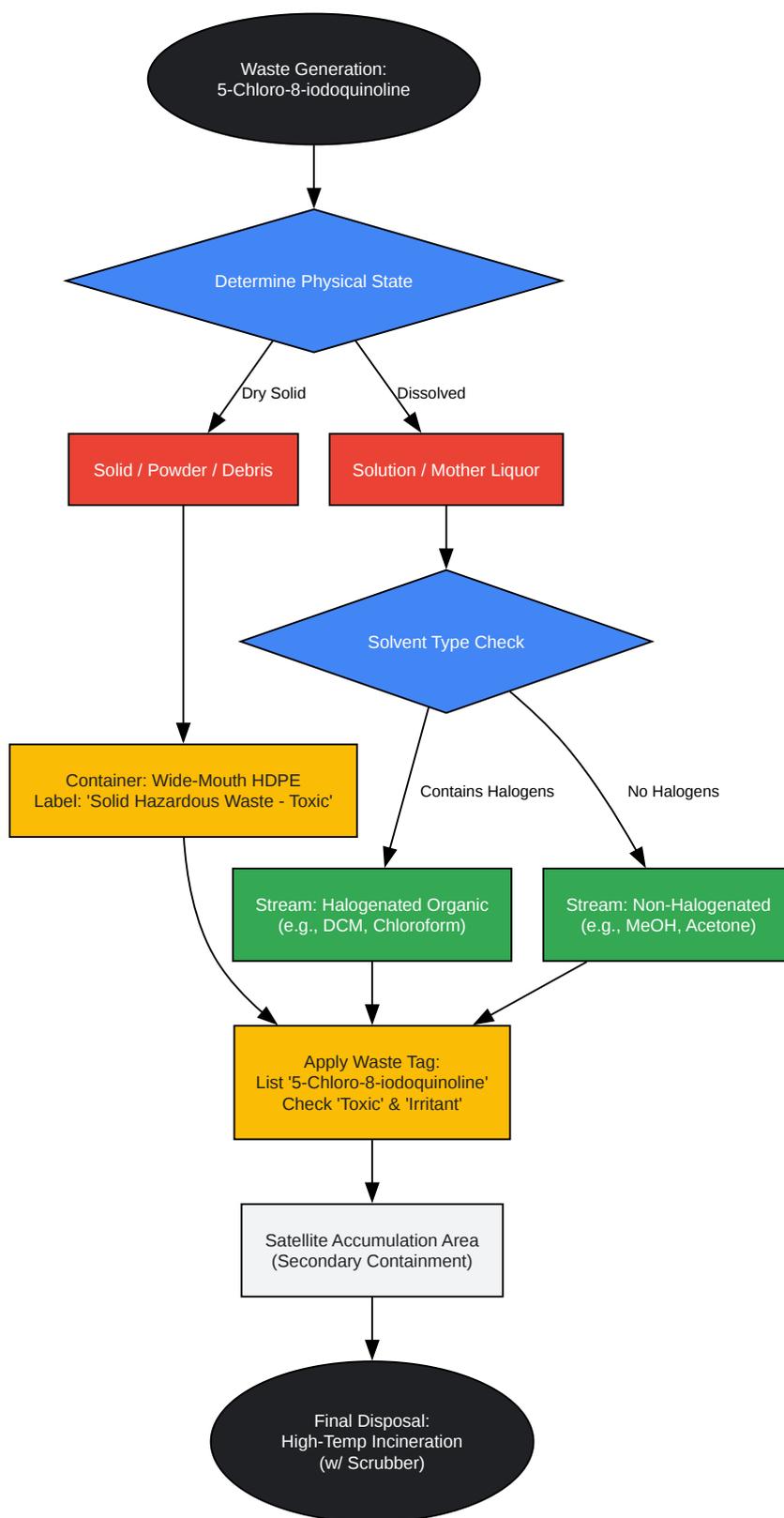
Expert Insight: The presence of both Chlorine and Iodine on the quinoline ring dictates that this waste must be directed to high-temperature incineration streams equipped with acid gas scrubbers.[1] Segregation from non-halogenated waste is critical to control disposal costs and prevent downstream equipment corrosion.[3]

Segregation Protocol

- Solid Waste: Collect pure solid substance, contaminated weigh boats, and filter papers in a dedicated Solid Hazardous Waste container.
- Liquid Waste (Mother Liquors/Rinsates):
 - Solvent: If dissolved in DCM, Chloroform, or Ethyl Acetate, dispose of in the Halogenated Organic Solvent stream.
 - Aqueous: If in aqueous buffer (rare due to low solubility), collect in Aqueous Toxic waste.
- Incompatibility Check:
 - Strictly Avoid: Strong Oxidizers (e.g., Peroxides, Nitric Acid). Reaction with the quinoline nitrogen or halogens can be exothermic.
 - Strictly Avoid: Strong Acids.[3] Protonation of the nitrogen increases solubility but does not degrade the toxic pharmacophore.

Operational Disposal Workflow

The following flowchart illustrates the decision logic for disposing of **5-Chloro-8-iodoquinoline** in various experimental states.



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Figure 1: Decision tree for the segregation and packaging of **5-Chloro-8-iodoquinoline** waste streams.

Detailed Procedures

A. Solid Waste Packaging

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or amber glass jar. Avoid metal containers as residual acidity (from hydrolysis) may cause corrosion.
- Debris: Contaminated gloves, spatulas, and paper towels must be treated as hazardous solid waste.
- Labeling:
 - Primary Constituent: **5-Chloro-8-iodoquinoline**.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Hazards: Check "Toxic" and "Irritant".

B. Liquid Waste (Solutions)

- The "Halogen Rule": Even if the solvent is non-halogenated (e.g., Methanol), the presence of dissolved **5-Chloro-8-iodoquinoline** technically introduces halogens.[\[1\]](#)
 - Best Practice: Dispose of all solutions in the Halogenated Solvent carboy. This ensures the waste is routed to an incinerator capable of handling the Iodine and Chlorine byproducts [\[1\]](#).
- Rinsing: Triple-rinse empty reagent vials with a compatible solvent (e.g., Acetone or DCM). [\[1\]](#) Add the rinsate to the liquid waste container. Deface the label on the original vial and dispose of it as glass waste (if chemically clean) or solid hazardous waste (if residue remains).

C. Spill Cleanup (Emergency)

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If powder is airborne, use an N95 or P100 respirator.

- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup: Sweep up the damp solid carefully using a scoop or dustpan. Place materials into the Solid Hazardous Waste container.
- Decontamination: Wipe the surface with a soap/water solution, followed by an ethanol wipe. Dispose of all wipes as solid hazardous waste.

Regulatory & Compliance Data

Regulation	Classification / Code	Notes
RCRA (USA)	Not Listed (P/U)	Dispose as "Characteristic" or "Process Waste" due to toxicity.[1][9]
Waste Code	D001 / F001-F005	Assign F-codes only if spent halogenated solvents are present. Otherwise, label as "Non-RCRA Regulated Hazardous Waste" (unless exhibiting toxicity characteristic via TCLP).
DOT (Transport)	UN 2811	Likely "Toxic solid, organic, n.o.s." for pure substance transport.

Expert Note on Incineration: The iodine atom in **5-Chloro-8-iodoquinoline** is heavy and labile. [1] Standard cement kiln disposal is often insufficient. Ensure your waste contractor utilizes high-temperature hazardous waste incinerators (approx. 1100°C) with caustic scrubbing to capture HI and HCl gases, preventing atmospheric release [2].[1]

References

- Environmental Protection Agency (EPA). Hazardous Waste Management System: Identification and Listing of Hazardous Waste. 40 CFR Part 261.[9] Available at: [\[Link\]](#)[1]

- National Institutes of Health (NIH) - PubChem.Compound Summary: Halogenated Quinolines.[1] (General chemical safety data for quinoline derivatives). Available at: [\[Link\]\[1\]](#)

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